

Bromophenol Blue: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: *Bromophenol Blue*

Cat. No.: *B1667898*

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This guide provides an in-depth technical overview of the safety data for **bromophenol blue**, tailored for researchers, scientists, and professionals in drug development. It consolidates critical safety information, presents quantitative data in a structured format, and offers detailed protocols for safe handling and emergency procedures.

Chemical Identification and Physical Properties

Bromophenol blue is a triphenylmethane dye commonly used as a pH indicator and for tracking the migration of molecules in gel electrophoresis.

Table 1: Physical and Chemical Properties of **Bromophenol Blue**

Property	Value	Reference
Chemical Name	3',3'',5',5''-Tetrabromophenolsulfonephthalein	N/A
CAS Number	115-39-9	[1]
Molecular Formula	C ₁₉ H ₁₀ Br ₄ O ₅ S	N/A
Molecular Weight	669.96 g/mol	N/A
Appearance	Purple, red, reddish-brown, orange, or yellow powder/crystals.[2]	N/A
Melting Point	273 °C (decomposes)	[3]
Boiling Point	279 °C	[2]
Solubility	Slightly soluble in water. Soluble in ethanol, methanol, acetic acid, and benzene.[2]	N/A
pH Indicator Range	pH 3.0 (Yellow) to pH 4.6 (Blue)	


Hazard Identification and GHS Classification

There is a notable discrepancy in the GHS classification of **bromophenol blue** among various suppliers. Some sources classify it as hazardous, while others state it does not meet the criteria for classification. Researchers should, therefore, handle this chemical with caution, adhering to the more stringent safety precautions.

Table 2: GHS Hazard Classification (where applicable)

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation

Hazard Pictogram:

 alt text

Signal Word: Warning

Toxicological Data

Detailed toxicological studies providing specific LD50 or LC50 values for **bromophenol blue** are not readily available in the public domain. The hazard classification is based on general toxicological principles and data from similar compounds. To the best of current knowledge, it has not been thoroughly investigated for its toxicological properties. It is not listed as a carcinogen by IARC, NTP, or OSHA.

Table 3: Summary of Toxicological Effects

Effect	Observation
Acute Oral Toxicity	Harmful if swallowed.
Acute Dermal Toxicity	Harmful in contact with skin.
Acute Inhalation Toxicity	Harmful if inhaled.
Skin Corrosion/Irritation	May cause skin irritation.
Serious Eye Damage/Irritation	Causes serious eye irritation.
Respiratory or Skin Sensitization	No sensitizing effects are known.
Germ Cell Mutagenicity	Not classified as a mutagen.
Carcinogenicity	Not classified as a carcinogen.
Reproductive Toxicity	Not classified as a reproductive toxicant.

Exposure Controls and Personal Protection

Table 4: Exposure Limits and Protective Action Criteria

Parameter	Value
OSHA PEL	Not established
ACGIH TLV	Not established
PAC-1	30 mg/m ³
PAC-2	330 mg/m ³
PAC-3	2,000 mg/m ³

Engineering Controls

- Use in a well-ventilated area.
- A fume hood is recommended for procedures that may generate dust or aerosols.

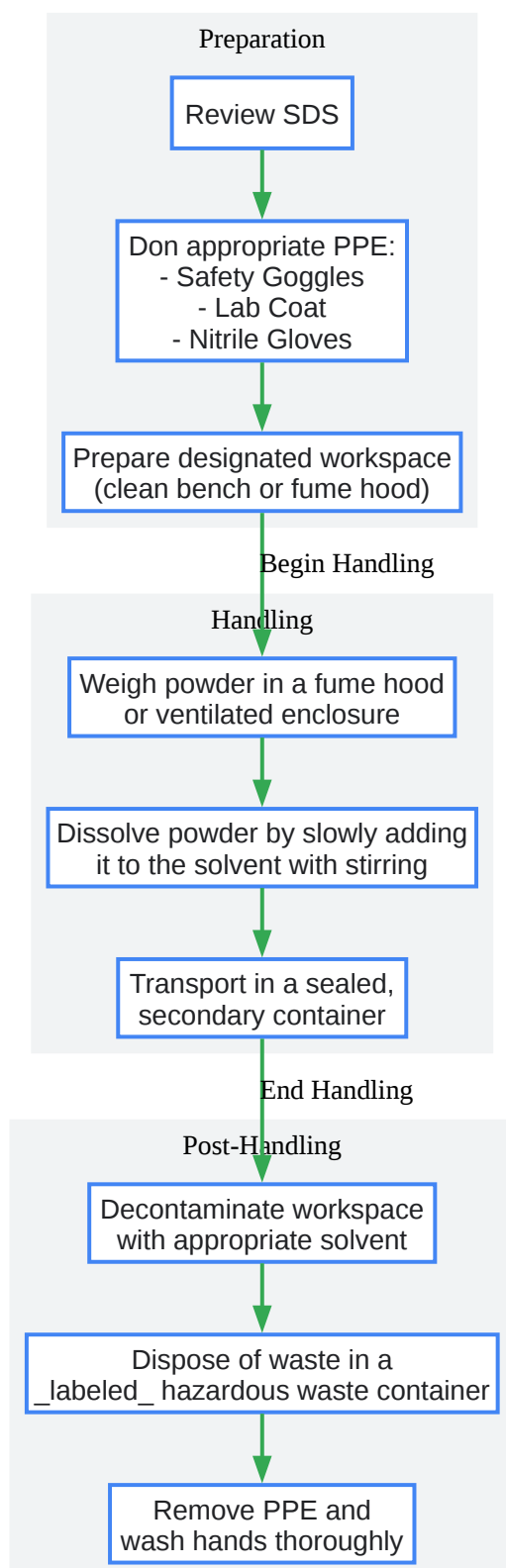
Personal Protective Equipment (PPE)

- Eye/Face Protection: Chemical safety goggles or a face shield are required.
- Skin Protection: Wear a lab coat and compatible chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: If dust or aerosols are generated, a NIOSH-approved particulate respirator should be used.

Experimental Protocols

Standard Operating Procedure for Handling Bromophenol Blue Powder

This protocol outlines the safe handling of solid **bromophenol blue** in a laboratory setting.

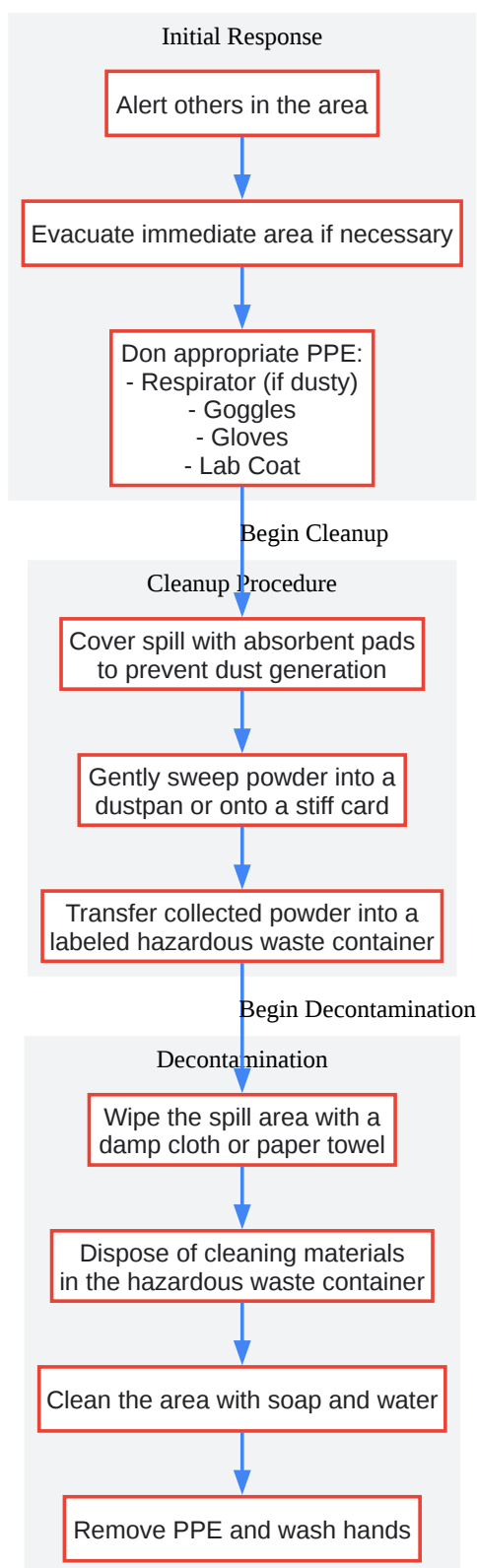


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Caption: Workflow for the safe handling of **bromophenol blue** powder.

Protocol for Spill Cleanup of Bromophenol Blue Powder

This protocol provides a step-by-step guide for cleaning up a small spill of **bromophenol blue** powder. For large spills, evacuate the area and contact emergency services.

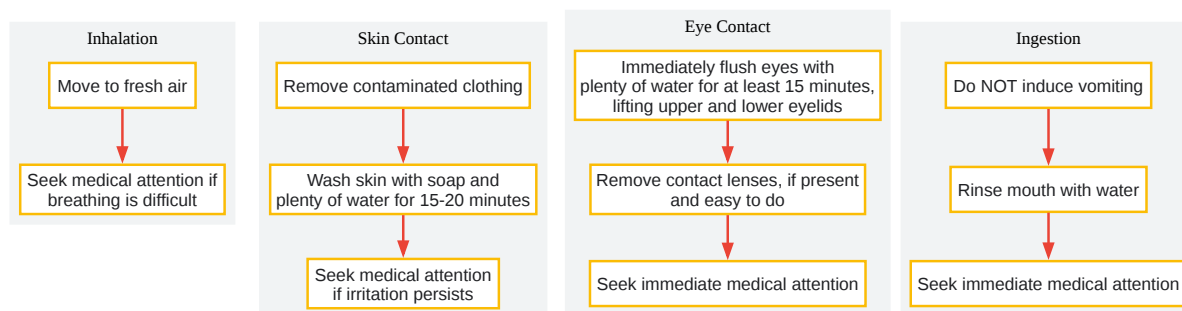


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Caption: Protocol for the cleanup of a **bromophenol blue** powder spill.

First Aid Procedures for Bromophenol Blue Exposure

The following diagram outlines the immediate first aid steps to be taken in case of exposure to **bromophenol blue**.



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Caption: First aid procedures for exposure to **bromophenol blue**.

Storage and Disposal

Storage

- Store in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.
- Keep the container tightly closed and properly labeled.

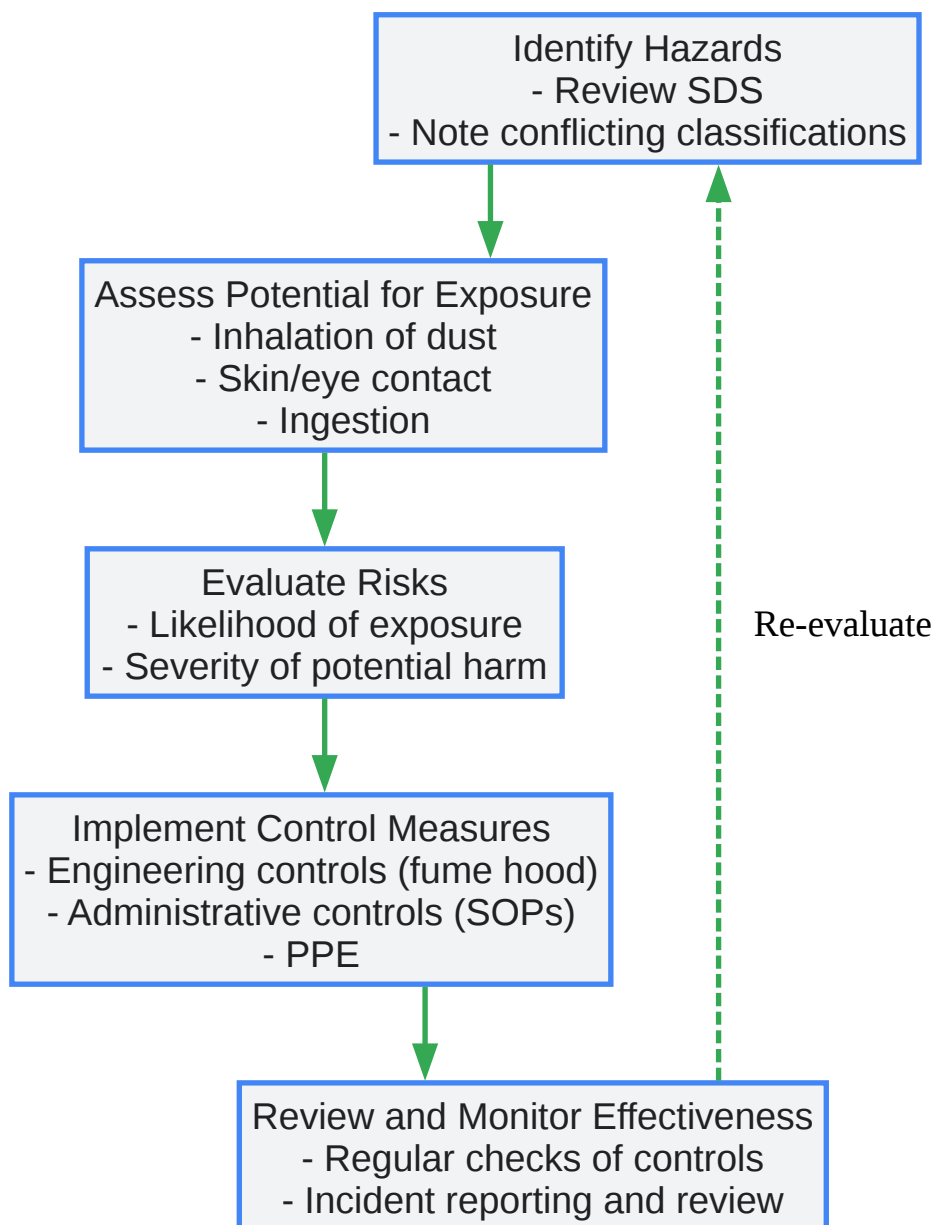
Disposal

- Dispose of waste **bromophenol blue** and contaminated materials in accordance with local, state, and federal regulations.

- Do not dispose of down the drain or in the regular trash.

Logical Relationships for Hazard Assessment

The following diagram illustrates the logical flow for assessing the risks associated with handling **bromophenol blue**.



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Caption: Logical workflow for **bromophenol blue** hazard assessment.

This guide is intended to provide comprehensive safety information for researchers working with **bromophenol blue**. It is essential to always consult the specific Safety Data Sheet provided by the supplier and to follow all institutional safety protocols.

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References

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